

Essential Safety and Handling Protocol for RSC133

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Compound of Interest					
Compound Name:	RSC133				
Cat. No.:	B046086	Get Quote			

Compound Identification:

Name: RSC133

• Synonyms: 3-[[(2E)-3-(1H-Indol-3-yl)-1-oxo-2-propen-1-yl]amino]-benzamide, RSC 133, Reprogramming stimulating compound 133

• CAS Number: 1418131-46-0

Molecular Formula: C18H15N3O2

Molecular Weight: 305.33 g/mol [1]

Appearance: White to light brown powder

 Known Hazards: Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)

This document provides essential safety guidelines for handling **RSC133**, an epigenetic modulator used in stem cell research. Given its biological activity and irritant properties, **RSC133** should be handled with care, following protocols for potent research compounds.

Personal Protective Equipment (PPE)



A comprehensive PPE ensemble is mandatory to minimize exposure when handling **RSC133**. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Storage & Transport	Safety glasses with side shields	Single pair of nitrile gloves	Laboratory coat	Not generally required
Weighing of Powder	Chemical splash goggles and face shield	Double-layered nitrile gloves	Disposable gown with tight-fitting cuffs	NIOSH-approved respirator (e.g., N95)
Solution Preparation	Chemical splash goggles and face shield	Double-layered nitrile gloves	Chemical- resistant disposable gown	Work within a certified chemical fume hood
Cell Culture Application	Safety glasses with side shields	Single pair of nitrile gloves	Laboratory coat	Work within a biological safety cabinet
Waste Disposal	Chemical splash goggles	Double-layered nitrile gloves	Laboratory coat	Not generally required if waste is sealed

Experimental Protocols

Adherence to a strict, step-by-step protocol is crucial for the safe handling of **RSC133**.

- 1. Preparation and Weighing of **RSC133** Powder:
- Designated Area: All work with solid RSC133 must be conducted in a designated area, such
 as a chemical fume hood or a powder containment hood, to prevent inhalation of airborne
 particles.
- Pre-weighing Checks: Ensure the balance is clean and certified. Prepare all necessary
 materials, including weighing paper, spatulas, and pre-labeled containers, before handling
 the compound.



- Weighing Procedure:
 - Don the appropriate PPE as specified in the table above.
 - Carefully open the RSC133 container inside the fume hood.
 - Use a clean spatula to transfer the desired amount of powder onto the weighing paper.
 - Avoid creating dust by handling the powder gently.
 - Once the desired amount is weighed, securely close the primary container.
 - Transfer the weighed powder to a secondary container for transport to the next workstation.
- 2. Solution Preparation:
- Solvent Information: **RSC133** is soluble in DMSO at 20 mg/mL.
- Procedure:
 - All solution preparation should be performed in a chemical fume hood.
 - Add the weighed RSC133 to an appropriate vessel.
 - Slowly add the solvent (e.g., DMSO) to the solid to avoid splashing.
 - If necessary, gently swirl or vortex the mixture to ensure complete dissolution.
 - Keep the solution container covered as much as possible.
 - Clearly label the prepared solution with the compound name, concentration, solvent, and date of preparation.
- 3. Spill Management:
- Immediate Actions: In case of a spill, immediately alert others in the vicinity.
- Cleanup:



- Use a pre-prepared chemical spill kit.
- For solid spills, gently cover the powder with a damp paper towel to avoid aerosolization, then carefully scoop the material into a hazardous waste container.
- For liquid spills, absorb the solution with an inert material (e.g., sand or vermiculite) and place it in a sealed container for disposal.
- All materials used for spill cleanup must be disposed of as hazardous waste.

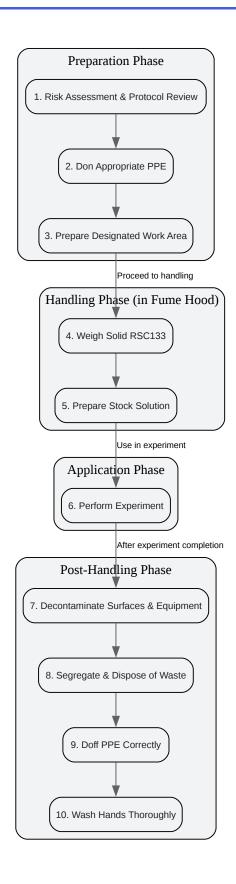
Disposal Plan

- Solid Waste: All disposable materials contaminated with RSC133, including gloves, weighing papers, and pipette tips, must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing RSC133 should be collected in a sealed, labeled hazardous waste container. Do not dispose of RSC133 solutions down the drain.
- Decontamination: All non-disposable equipment and work surfaces should be decontaminated with a suitable solvent (e.g., 70% ethanol) after use.
- Record Keeping: Maintain accurate records of all disposed hazardous waste in accordance with institutional and regulatory requirements.

Workflow Visualization

The following diagram illustrates the key stages of the safe handling workflow for **RSC133**.





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References

- 1. RSC133 | 1418131-46-0 | TGC13146 | Biosynth [biosynth.com]
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 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046086#personal-protective-equipment-for-handling-rsc133]

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